

The Origin and Biosynthesis of Terrecyclic Acid: A Technical Guide

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Compound of Interest

Compound Name: *Terrecyclic Acid*

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Abstract

Terrecyclic acid, a sesquiterpenoid natural product, has garnered significant interest within the scientific community owing to its notable antibiotic and anticancer properties. First isolated from the filamentous fungus *Aspergillus terreus* in 1982, its unique chemical architecture and biological activity have prompted extensive research into its origins, biosynthetic pathway, and mechanism of action. This technical guide provides an in-depth exploration of the discovery, biosynthesis, and key experimental methodologies related to **Terrecyclic Acid**. It is designed to serve as a comprehensive resource for researchers in natural product chemistry, drug discovery, and molecular biology, offering detailed protocols, quantitative data, and visual representations of the underlying biochemical pathways.

Discovery and Producing Organism

Terrecyclic acid was first identified as a novel antibiotic produced by the soil-dwelling fungus *Aspergillus terreus* strain No. 14.[1] The producing organism was classified based on its morphological characteristics.[1] This discovery laid the groundwork for subsequent investigations into its chemical structure and biological functions.

Physicochemical and Spectroscopic Data

The molecular formula of **Terrecyclic acid A** is C₁₅H₂₀O₃, with a molecular weight of 248.32 g/mol .^[2] Its structure was elucidated through extensive spectroscopic analysis, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).^[3]

Table 1: Physicochemical Properties of **Terrecyclic Acid A**

Property	Value	Reference
Molecular Formula	C ₁₅ H ₂₀ O ₃	^[2]
Molecular Weight	248.32 g/mol	^[2]
Appearance	Colorless prisms	^[1]
Melting Point	178-180 °C	^[1]

Table 2: ¹H NMR Spectroscopic Data for **Terrecyclic Acid A** (in CDCl₃)

Proton	Chemical Shift (δ , ppm)
H-1	2.68 (dd, J=10, 6 Hz)
H-2 α	2.35 (dd, J=18, 6 Hz)
H-2 β	2.95 (dd, J=18, 10 Hz)
H-4	3.15 (m)
H-5 α	1.80 (m)
H-5 β	1.55 (m)
H-6 α	1.95 (m)
H-6 β	1.65 (m)
H-7	2.50 (m)
H-9 α	2.05 (m)
H-9 β	1.75 (m)
H-12 (exo)	5.30 (s)
H-12 (endo)	6.15 (s)
H-14	1.05 (s)
H-15	1.10 (s)
Data extracted from Hirota et al., 1982. [3]	

Table 3: ¹³C NMR Spectroscopic Data for **Terrecyclic Acid A** (in CDCl₃)

Carbon	Chemical Shift (δ , ppm)
C-1	51.5 (d)
C-2	35.0 (t)
C-3	205.0 (s)
C-4	45.5 (d)
C-5	25.0 (t)
C-6	30.0 (t)
C-7	40.0 (d)
C-8	55.0 (s)
C-9	38.0 (t)
C-10	60.0 (s)
C-11	140.0 (s)
C-12	125.0 (t)
C-13	178.0 (s)
C-14	28.0 (q)
C-15	22.0 (q)
Data extracted from Hirota et al., 1984. [4]	

Table 4: Mass Spectrometry Fragmentation Data for **Terrecyclic Acid A**

m/z	Interpretation
248	[M] ⁺
230	[M - H ₂ O] ⁺
202	[M - H ₂ O - CO] ⁺
187	[M - H ₂ O - CO - CH ₃] ⁺

Data interpreted from common fragmentation patterns of carboxylic acids.[\[5\]](#)[\[6\]](#)

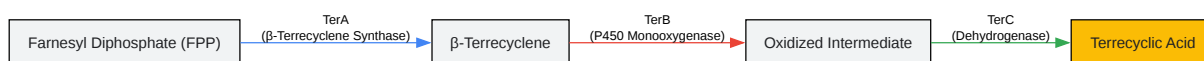
Biosynthesis of Terrecyclic Acid

The biosynthesis of **Terrecyclic acid** A commences with the universal precursor for sesquiterpenoids, farnesyl diphosphate (FPP).[\[7\]](#) A dedicated biosynthetic gene cluster orchestrates the conversion of FPP into the final product through a series of enzymatic reactions.[\[8\]](#)

Key Biosynthetic Enzymes

- β -Terrecyclene Synthase (TerA): This novel sesquiterpene synthase catalyzes the intricate cyclization of the linear FPP molecule into the tricyclic β -terrecyclene scaffold.[\[8\]](#)
- Cytochrome P450 Monooxygenase (TerB): TerB is responsible for the oxidative tailoring of the β -terrecyclene intermediate.[\[8\]](#)
- Short-chain Dehydrogenase/Reductase (TerC): TerC performs the final oxidation step to yield **Terrecyclic acid**.[\[8\]](#)

Biosynthetic Pathway Workflow



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Biosynthetic pathway of **Terrecyclic Acid**.

Experimental Protocols

Fermentation of *Aspergillus terreus* for Terrecyclic Acid Production

This protocol is based on the original method described by Nakagawa et al. (1982).^[1]

Media Composition (per liter):

- Sucrose: 200 g
- Yeast Extract: 5 g
- NaNO_3 : 1 g
- K_2HPO_4 : 1 g
- $\text{MgSO}_4 \cdot 7\text{H}_2\text{O}$: 0.5 g
- KCl: 0.5 g
- Adjust pH to 6.0 before sterilization.

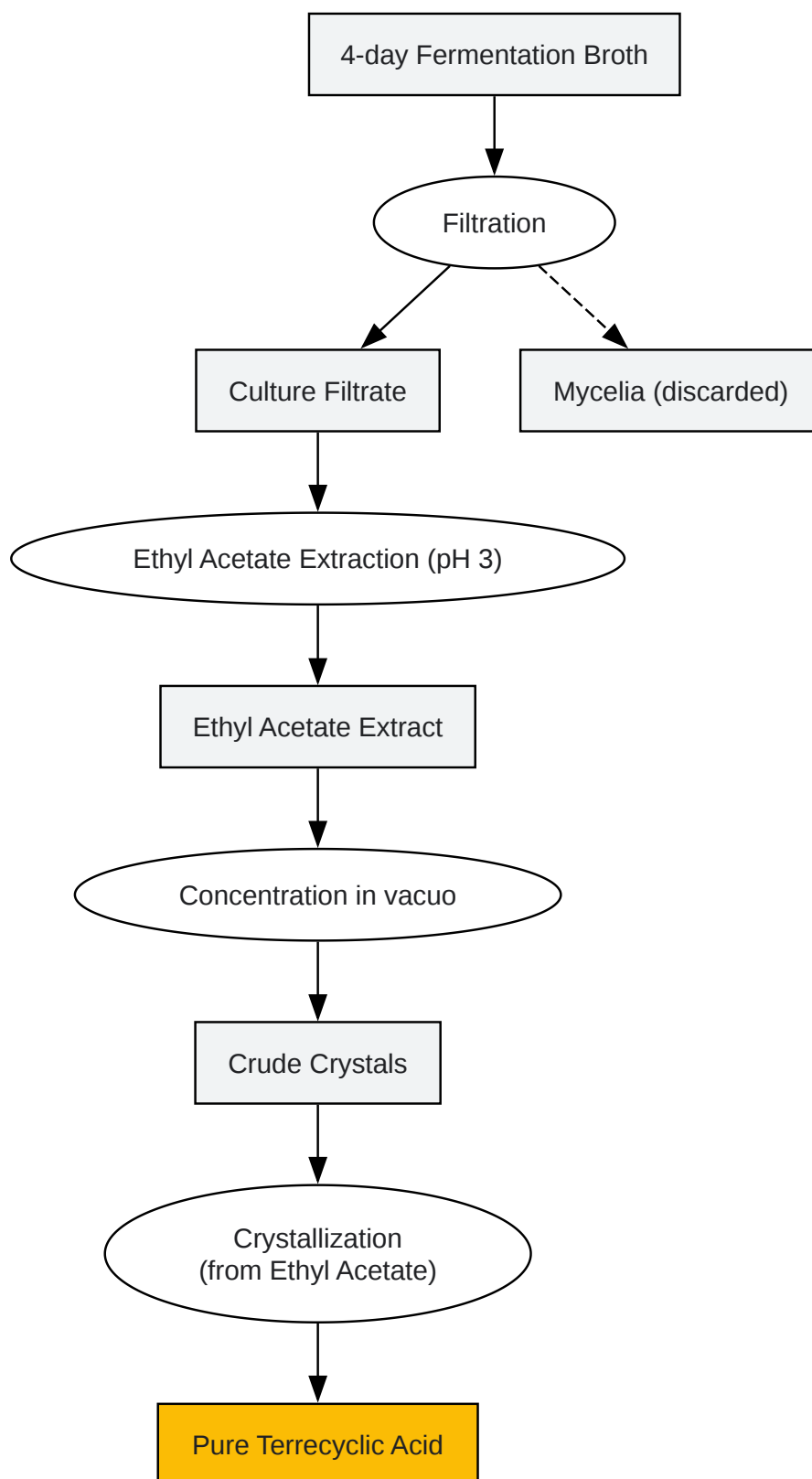
Protocol:

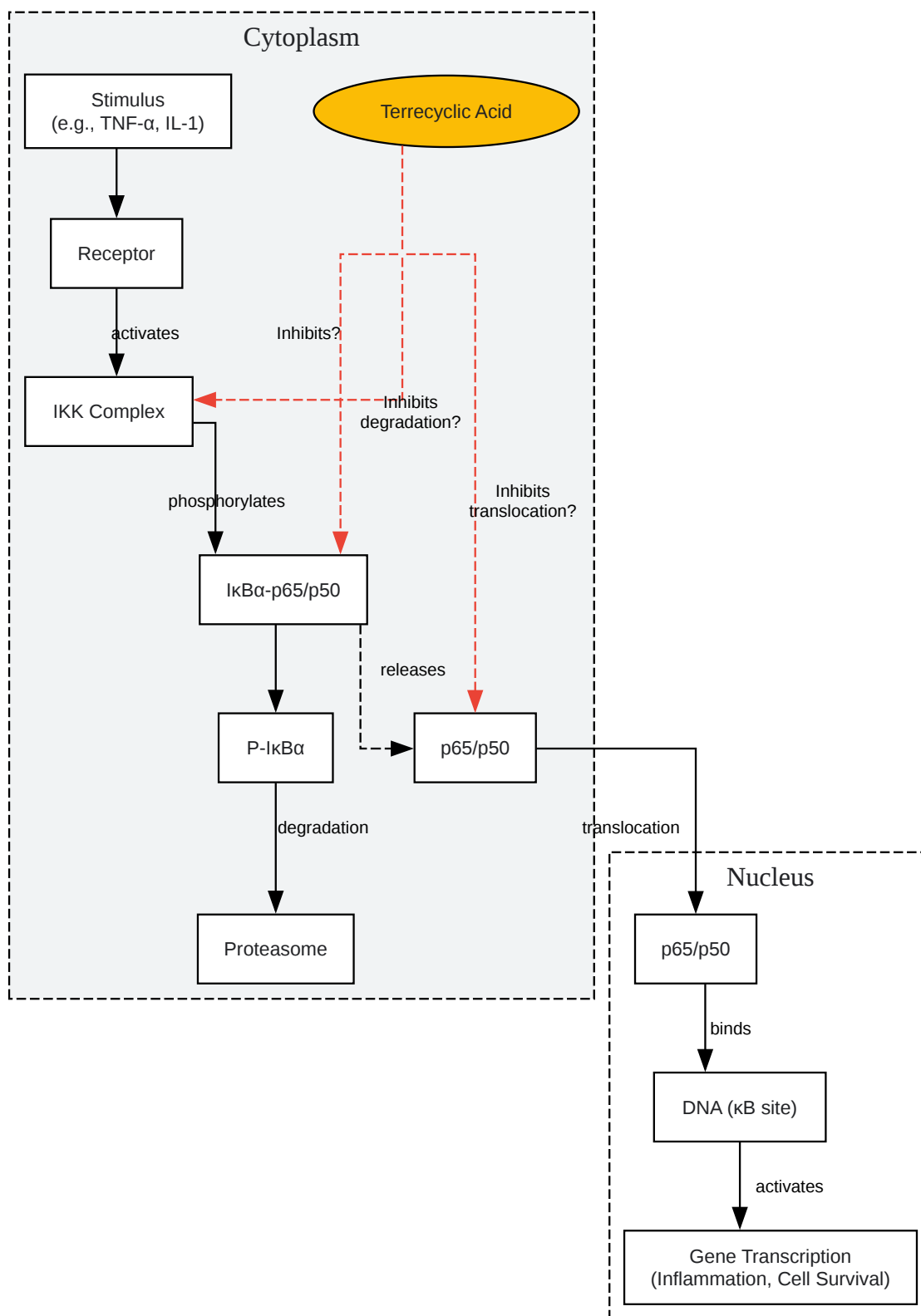
- Prepare the fermentation medium and sterilize by autoclaving.
- Inoculate the medium with a spore suspension or mycelial culture of *Aspergillus terreus* strain No. 14.
- Incubate the culture in a shaker at 28°C for 4 days. A typical fermentation yield is approximately 1 g/L.^[9]

Isolation and Purification of Terrecyclic Acid

This protocol is adapted from the method described by Nakagawa et al. (1982).^[1]

Workflow Diagram:





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